

Xyron Adhesive Technical Support Center for Laboratory Applications

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Compound of Interest

Compound Name: Xyron
CAS No.: 25805-30-5
Cat. No.: B1224988

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Welcome to the **Xyron** Adhesive Technical Support Center. This resource is designed to assist researchers, scientists, and drug development professionals in troubleshooting issues with **Xyron** adhesives not adhering to certain lab plastics.

Frequently Asked Questions (FAQs)

Q1: Why is my **Xyron** adhesive not sticking to certain plastic surfaces in the lab?

A1: The most common reason for adhesive failure on plastics is low surface energy.^{[1][2][3]} For an adhesive to form a strong bond, it must be able to "wet" the surface, meaning it needs to spread out and make intimate contact.^{[2][4]} Plastics with low surface energy (LSE), such as polypropylene and polyethylene, are difficult to bond with because their surfaces are non-receptive and repel adhesives.^{[3][5]}

Q2: What are some common laboratory plastics that are difficult to bond with?

A2: Many plastics commonly used in laboratory settings, including microplates, centrifuge tubes, and storage containers, are made from materials with low surface energy. These include:

- Polypropylene (PP)[3][6]
- Polyethylene (PE)[7]
- Polytetrafluoroethylene (PTFE) and its variants[6][7]
- Silicone

These materials are often chosen for their chemical resistance and non-reactive properties, which also contribute to their poor adhesion characteristics.

Q3: What type of adhesive does **Xyron** use?

A3: **Xyron** offers a variety of adhesives, including permanent and repositionable options.[8][9] Their permanent adhesives are described as "high-tack" and "aggressive," designed to create a strong, instant bond on many surfaces.[10][11] These are typically pressure-sensitive adhesives (PSAs) that work without heat or electricity.[12] The adhesives are also acid-free and non-toxic.[11][13][14]

Q4: How can I determine if a plastic has low surface energy?

A4: A simple "wetting test" can give you a good indication. Place a drop of water on the plastic surface. If the water beads up into a tight droplet, the surface likely has low surface energy. If the water spreads out, the surface has higher surface energy and should be easier to bond. For a more quantitative assessment, you can refer to the surface energy values of common polymers.

Troubleshooting Guide

If you are experiencing adhesion failure with your **Xyron** adhesive on lab plastics, follow these troubleshooting steps:

Step 1: Identify the Plastic Material

Determine the type of plastic you are working with. This information is often found in the product specifications from the manufacturer. Knowing the plastic type will help you understand its surface energy.

Step 2: Consult the Surface Energy Data

Compare the plastic you are using with the data in the table below. Plastics with a surface energy below 40 dynes/cm are generally considered low surface energy and will be more challenging to bond with.^[6]

Data Presentation: Surface Energy of Common Laboratory Plastics

Polymer Name	Abbreviation	Surface Energy (dynes/cm)
Polytetrafluoroethylene	PTFE	18 - 20 ^{[6][7]}
Polypropylene	PP	29 - 30 ^{[6][7]}
Polyethylene	PE	31 - 35.7 ^{[7][15]}
Polystyrene	PS	34 - 40.7 ^{[7][16]}
Polyvinyl Chloride	PVC	35 - 41.5 ^{[7][16]}
Polycarbonate	PC	42 - 46 ^{[6][16]}
Polyethylene Terephthalate	PET	42 ^[16]
Acrylonitrile Butadiene Styrene	ABS	35 ^[16]

Step 3: Implement a Surface Treatment Protocol

If you are working with a low surface energy plastic, a surface treatment may be necessary to increase its receptiveness to the adhesive.

Experimental Protocols

Protocol 1: Surface Cleaning and Preparation

Objective: To remove any surface contaminants that may interfere with adhesive bonding.

Materials:

- Isopropyl alcohol (IPA)

- Lint-free wipes
- The plastic component to be bonded

Procedure:

- Generously wet a lint-free wipe with isopropyl alcohol.
- Thoroughly wipe the surface of the plastic where the adhesive will be applied.
- Allow the surface to air dry completely before applying the **Xyron** adhesive.

Protocol 2: Application of an Adhesion Promoter (Primer)

Objective: To chemically modify the surface of the plastic to increase its surface energy.

Materials:

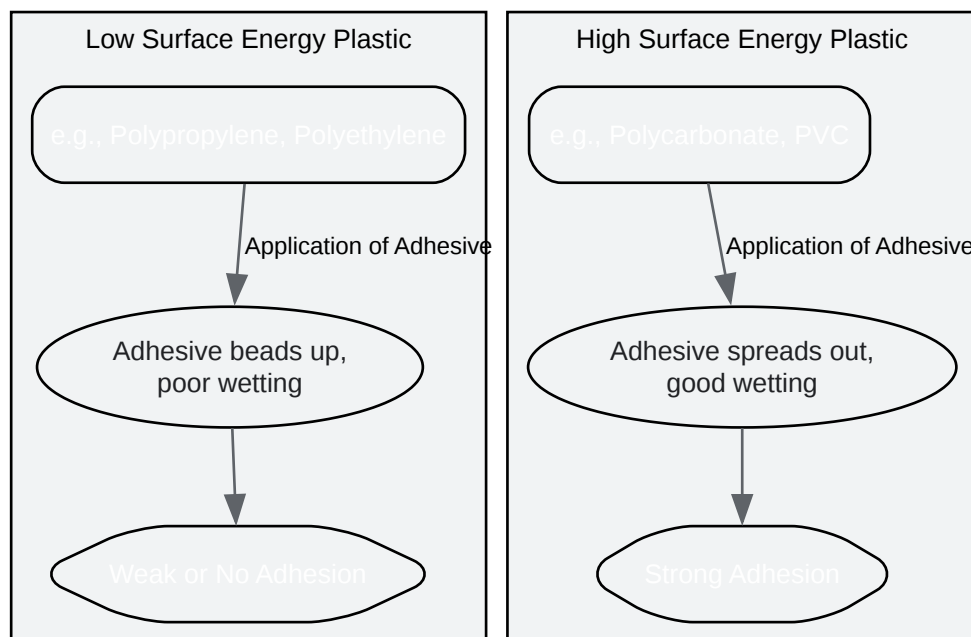
- Adhesion promoter/primer (e.g., 3M Primer 94)
- The plastic component to be bonded
- **Xyron** adhesive

Procedure:

- Ensure the plastic surface is clean and dry by following Protocol 1.
- Apply a thin, uniform coat of the adhesion promoter to the bonding surface, following the manufacturer's instructions.
- Allow the primer to dry completely. This may take several minutes.
- Once the primer is dry, apply the **Xyron** adhesive to the primed surface.
- Press down firmly to ensure a good bond.

Visual Guides

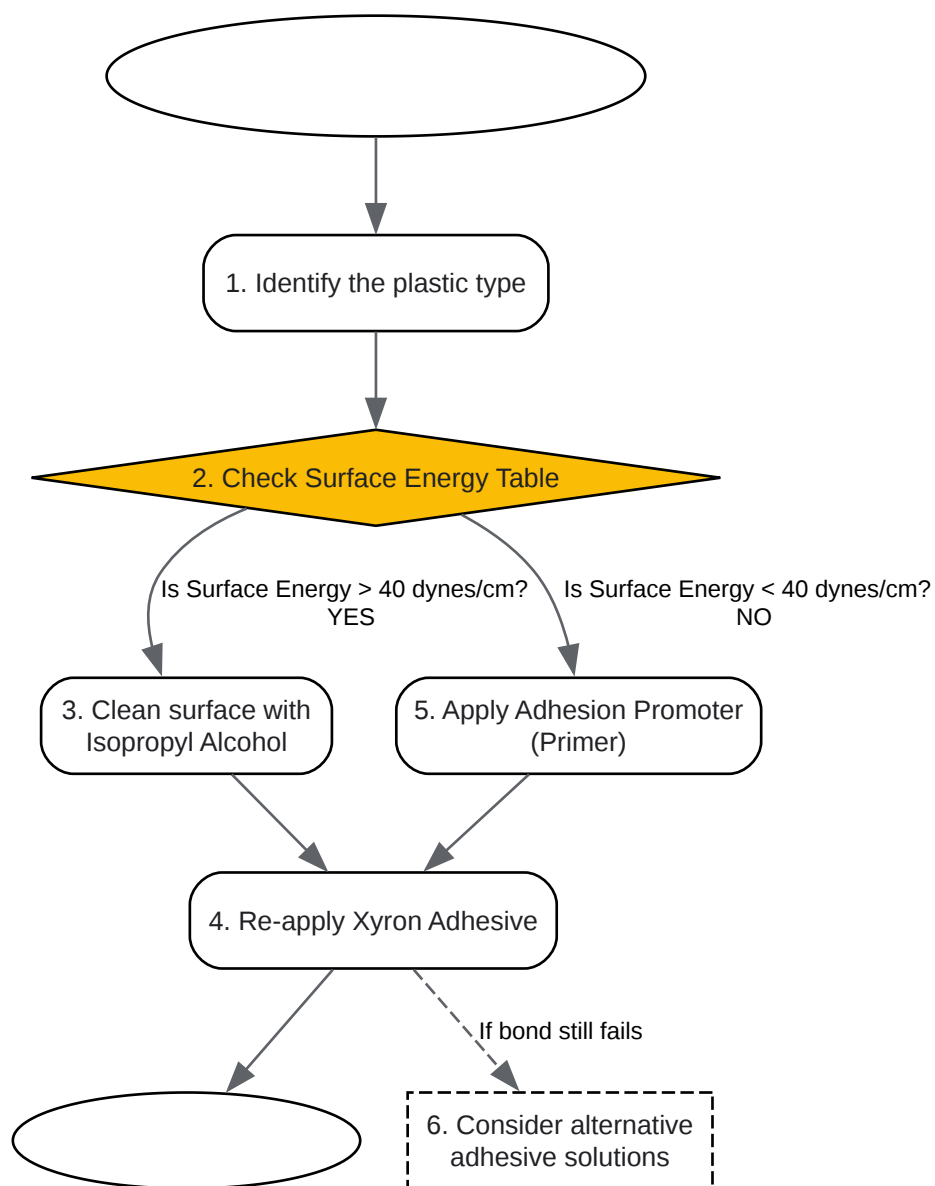
Understanding Surface Energy and Adhesion



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Caption: Diagram illustrating the effect of surface energy on adhesive wetting and bond strength.

Troubleshooting Workflow for **Xyron** Adhesive Failure



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